

Technical Support Center: Troubleshooting Premature Debonding with Panavia TC In Vitro

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Compound of Interest

Compound Name: *Panavia TC*

Cat. No.: *B1179519*

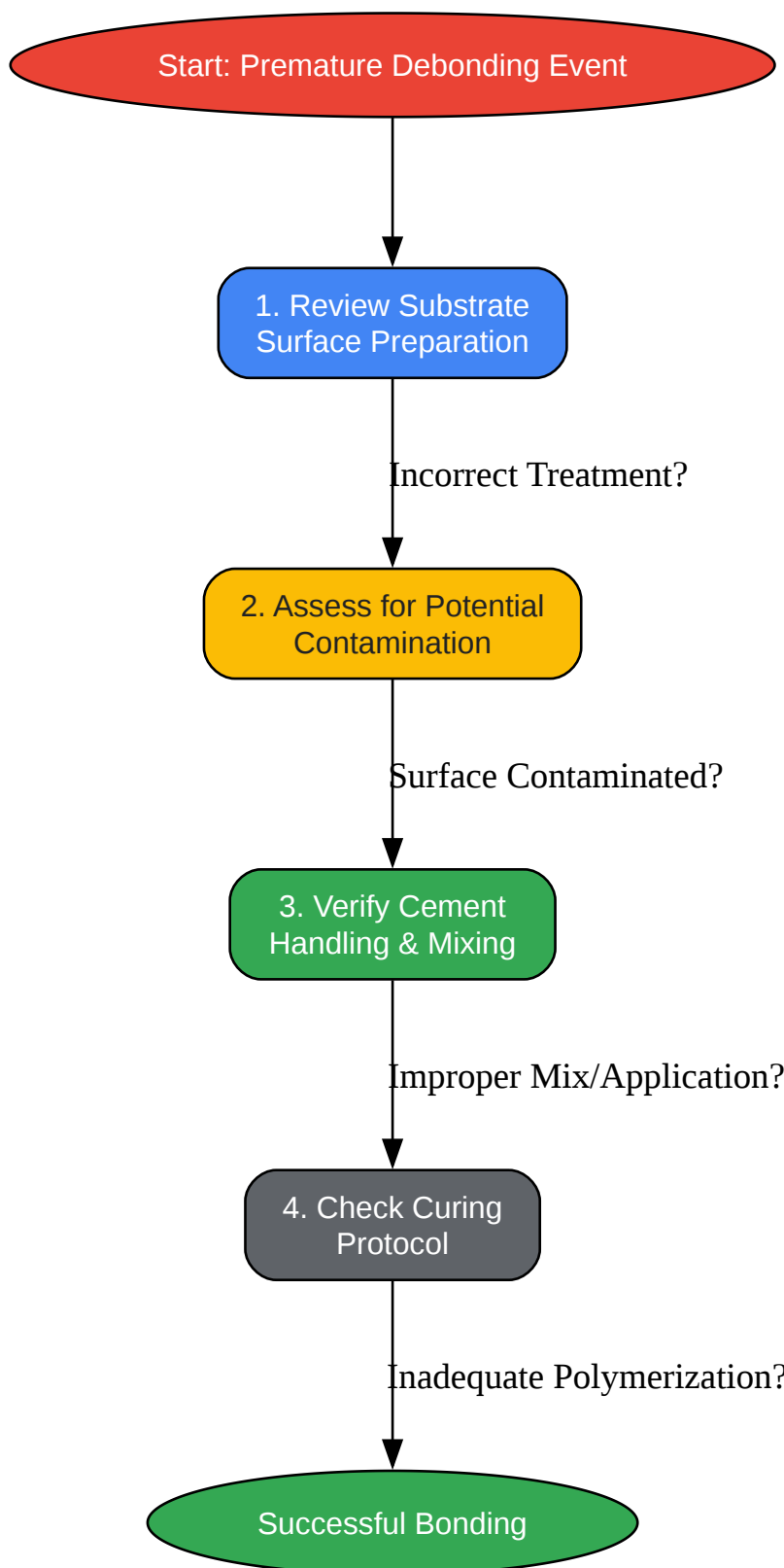
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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions to address premature debonding issues encountered during in-vitro experiments with **Panavia TC** and related Panavia resin cements.

Troubleshooting Guides

Question: What are the primary causes of premature debonding with **Panavia TC** in our in-vitro study?

Answer: Premature debonding in an in-vitro setting can typically be traced back to one or more of the following critical areas: substrate preparation, contamination, cement handling and application, or the curing process. A systematic evaluation of your protocol in these areas will help identify the source of the issue.



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Caption: A logical workflow for troubleshooting debonding issues.

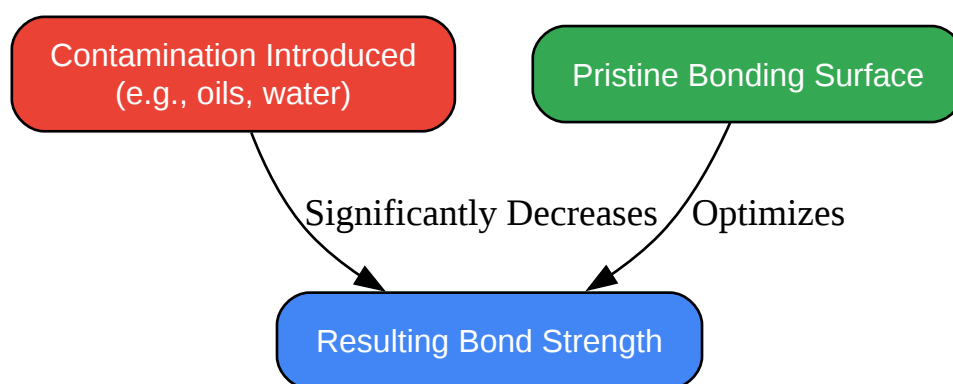
Frequently Asked Questions (FAQs)

Q1: What is the correct surface treatment for different substrates when using **Panavia TC**?

A1: The appropriate surface treatment is crucial and varies by substrate. For silica-based ceramics like lithium disilicate, hydrofluoric acid etching followed by a silane primer is often recommended.[1] For zirconia and metal alloys, air abrasion (sandblasting) with alumina particles is a critical step to increase surface area and mechanical retention.[2][3] Following sandblasting, a primer containing the adhesive monomer MDP, such as CLEARFIL™ CERAMIC PRIMER PLUS, is essential for a strong chemical bond to zirconia.[4]

Q2: How does contamination affect bond strength and how can it be avoided?

A2: Contamination of the prepared substrate or the internal surface of the restoration can significantly decrease bond strength.[1][5] Common contaminants in a lab setting include water, oils from handling, and residues from cleaning agents. After surface treatment, handle specimens with clean instruments and avoid touching the bonding surfaces. If a restoration is tried in and becomes contaminated, it must be thoroughly cleaned. For non-zirconia restorations, applying K-ETCHANT Syringe (Phosphoric Acid) for 5 seconds can be effective. [1] For all restorations, using a product like KATANA™ Cleaner is also a recommended cleaning step.[1]



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Caption: The logical relationship between surface contamination and bond strength.

Q3: What are the key considerations for mixing and applying **Panavia TC**?

A3: **Panavia TC** is an anaerobic setting resin cement, meaning it sets in the absence of oxygen.[6] It is crucial to dispense equal amounts of the catalyst and universal pastes and mix them thoroughly to a uniform consistency.[7] Apply the mixed cement in a thin, even layer. To ensure complete polymerization at the margins, which are exposed to oxygen, application of an oxygen-blocking gel like OXYGUARD II is recommended.[6][7]

Q4: Does the curing method affect the final bond strength?

A4: Yes, the curing method can impact bond strength. Panavia cements are often dual-cured, meaning they have both light-cure and chemical-cure capabilities.[8] While the chemical cure will proceed in the absence of light, light-curing the margins is recommended to ensure a secure initial seal and complete polymerization.[2][9] For some versions, like Panavia F 2.0, the opaque shade is only chemically cured.[7] For optimal results, follow the manufacturer's specific instructions for light-curing duration and intensity.[8]

Data Presentation

Table 1: Shear Bond Strength (SBS) of Panavia to Various Substrates

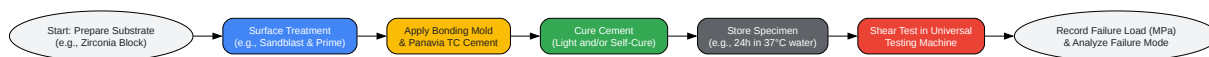
Cement Version	Substrate	Surface Treatment	Mean SBS (MPa)	Test Conditions
Panavia 21	Enamel	Acid Etch	19.3 ± 5.5	24 hours in water[10]
Panavia 21	Dentin	ED PRIMER	7.8 ± 1.4	24 hours in water[10]
Panavia 21	Ni-Cr-Be Alloy	Sandblasting	55.1 ± 5.6	24 hours in water[10]
Panavia F	Ni-Cr Alloy	Sandblasting	>35 (approx.)	Not specified[3]
Panavia V5	Dentin	Tooth Primer	Higher than other cements	24 hours in 37°C water[11]
Panavia V5	Zirconia	Sandblasting + Primer	High Bond Strength	24 hours in 37°C water[2][11]
Panavia V5	Lithium Disilicate	Primer	High Bond Strength	24 hours in 37°C water[11]

Note: Values are compiled from multiple studies and testing conditions may vary.

Experimental Protocols

Protocol: In-Vitro Shear Bond Strength Testing

This protocol outlines a general methodology for testing the shear bond strength of **Panavia TC** to a substrate like zirconia or dentin.



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Caption: A typical experimental workflow for shear bond strength testing.

1. Substrate Preparation:

- Embed the substrate material (e.g., human dentin, zirconia) in acrylic resin discs.
- Grind the bonding surface flat using silicon carbide paper (e.g., through 600-grit) to create a standardized surface.[\[11\]](#)[\[12\]](#)
- Clean the specimens, for example, in an ultrasonic cleaner.

2. Surface Treatment:

- Apply the appropriate surface treatment based on the substrate.
 - Zirconia/Metals: Sandblast with 30-50 μm alumina powder at 0.1-0.2 MPa pressure.[\[1\]](#)[\[2\]](#)
 - Dentin: Apply a self-etching primer like ED PRIMER or PANAVIA V5 Tooth Primer for the specified time (e.g., 20-30 seconds) and then dry thoroughly.[\[7\]](#)[\[8\]](#)
- Apply a designated primer (e.g., CLEARFIL™ CERAMIC PRIMER PLUS) to the treated surface and dry.[\[2\]](#)

3. Bonding Procedure:

- Place adhesive tape with a standardized hole (e.g., 3 mm diameter) over the prepared substrate to define the bonding area.[\[12\]](#)
- Mix **Panavia TC** paste according to the manufacturer's instructions.
- Place a small amount of cement onto the defined bonding area.
- Seat a pre-treated stainless-steel cylinder or composite resin cylinder onto the cement under a constant load (e.g., 100g) to standardize the cement layer.[\[11\]](#)

4. Curing:

- Remove excess cement immediately. For easier cleanup, tack-curing for 1-3 seconds is an option.[\[1\]](#)[\[7\]](#)

- Light-cure the margins according to the instructions (e.g., 10 seconds per surface).[2]
- Apply an oxygen-inhibiting gel (e.g., OXYGUARD II) to the margins to ensure complete self-curing.[7]

5. Storage and Testing:

- Store the bonded specimens in 37°C water for 24 hours to simulate oral conditions.[11][12]
- Mount the specimens in a universal testing machine.
- Apply a shear load at a constant crosshead speed (e.g., 1 mm/min) until failure occurs.[11][12]
- Calculate the shear bond strength in Megapascals (MPa).
- Analyze the debonded surface under a microscope to determine the failure mode (adhesive, cohesive, or mixed).

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